

3,5-Dibenzylxybenzyl Bromide: A Technical Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dibenzylxybenzyl Bromide

Cat. No.: B1271974

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and handling protocols for **3,5-Dibenzylxybenzyl Bromide** (CAS No. 24131-32-6). The following sections detail the material's properties, associated hazards, and recommended procedures for safe use in a laboratory setting, particularly within the context of drug development and scientific research.

Core Material Identification and Properties

3,5-Dibenzylxybenzyl Bromide, also known as 3,5-Bis(benzylxy)benzyl Bromide or 3,5-Dibenzylxy- α -bromotoluene, is a crystalline powder that serves as a key intermediate in organic synthesis.^{[1][2]} Its physical and chemical properties are summarized below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₁₉ BrO ₂	[2]
Molecular Weight	383.29 g/mol	[2]
Appearance	White to almost white powder/crystal	[2]
Purity	>98.0% (GC)	[2]
Melting Point	85.0 to 89.0 °C	[2]
CAS Number	24131-32-6	[1] [2]

GHS Hazard and Safety Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3,5-Dibenzylxybenzyl Bromide** is classified with significant hazards. Researchers must be fully aware of these classifications and the corresponding precautionary measures.

GHS Classification	Hazard Statement	Signal Word	Pictogram	Source(s)
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	Danger	Corrosive	[2]
Skin Irritation	H315: Causes skin irritation	Warning	Exclamation Mark	[1]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning	Exclamation Mark	[1]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	Warning	Exclamation Mark	[1]

Precautionary Statements (Selected):

- Prevention (P260, P280): Do not breathe dust. Wear protective gloves/protective clothing/eye protection/face protection.[2]
- Response (P303+P361+P353, P305+P351+P338, P304+P340+P310): IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[2]
- Storage (P405): Store locked up.[3]
- Disposal (P501): Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is paramount when working with **3,5-Dibenzylbenzyl Bromide** to ensure personnel safety and prevent accidental exposure.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4][5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[4][5] An impervious lab coat is recommended.
- Respiratory Protection: Use a NIOSH-approved respirator or work in a certified chemical fume hood to avoid inhalation of dust or vapors.[4][5]

Handling and Storage

- Handling: Use only in a well-ventilated area, preferably a chemical fume hood.[5] Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5] It is recommended to store in a refrigerator.[5]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[5] Seek immediate medical attention.
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

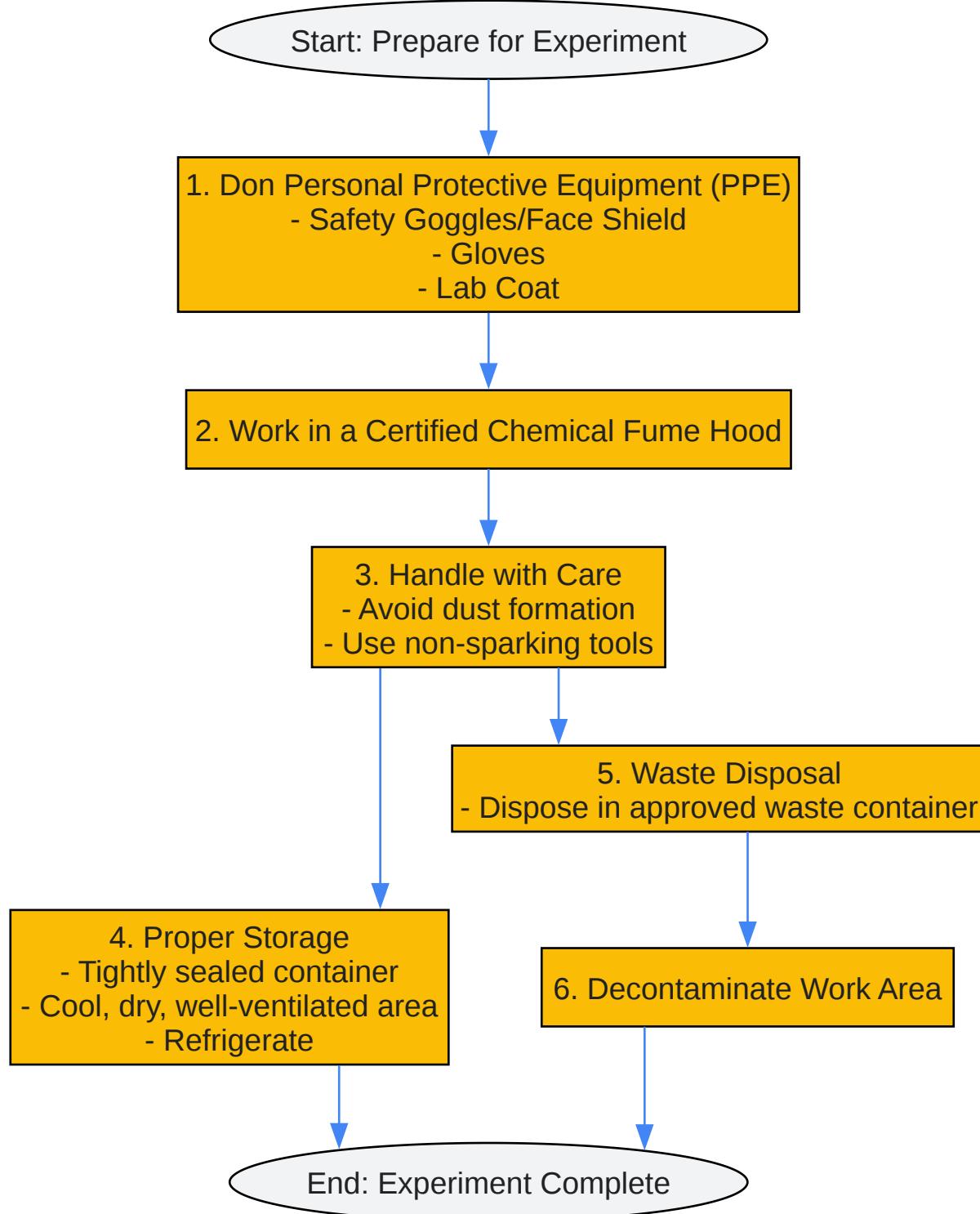
Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection. Avoid dust formation.[5]
- Environmental Precautions: Prevent the product from entering drains.
- Containment and Cleaning: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5]

Visualized Safe Handling Workflow

The following diagram illustrates the logical steps for safely handling **3,5-Dibenzylxybenzyl Bromide** in a research environment.

Safe Handling Workflow for 3,5-Dibenzylxybenzyl Bromide

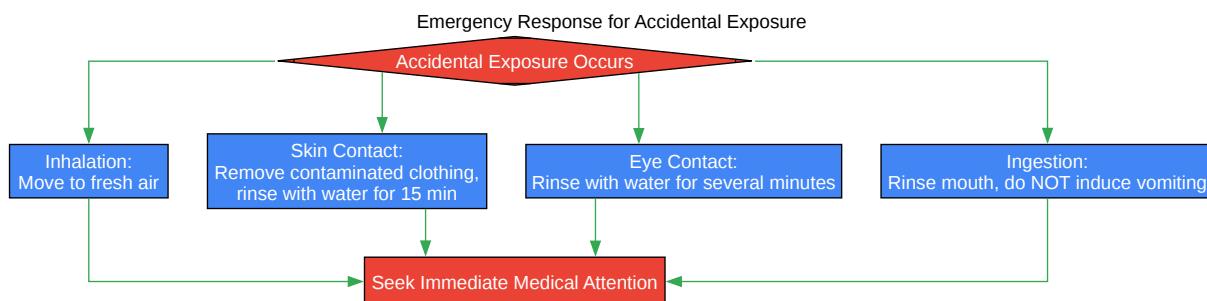


[Click to download full resolution via product page](#)

Caption: A workflow diagram for the safe handling of **3,5-DibenzylOxybenzyl Bromide**.

Emergency Response Protocol

This diagram outlines the immediate actions to take in case of an accidental exposure to **3,5-DibenzylOxybenzyl Bromide**.

[Click to download full resolution via product page](#)

Caption: Emergency protocol for accidental exposure to **3,5-DibenzylOxybenzyl Bromide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 3,5-DibenzylOxybenzyl Bromide | 24131-32-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]

- 3. cdn isotopes.com [cdn isotopes.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3,5-Dibenzylxybenzyl Bromide: A Technical Safety and Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1271974#3-5-dibenzylxybenzyl-bromide-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com